

Comparative Mass Spectrometry Profiling: C₁₁H₁₀ClNO Isomers

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Compound of Interest

Compound Name: 1-(5-chloro-2-methoxyphenyl)-1H-pyrrole

CAS No.: 158966-65-5

Cat. No.: B3024721

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Executive Summary

Objective: To distinguish isomeric entities of C₁₁H₁₀ClNO (MW 207.65 Da) using ESI-MS/MS and EI-MS fragmentation mechanics. Context: In drug discovery, distinguishing between regioisomers and functional isomers is critical for impurity profiling and metabolite identification. While Isomer A and Isomer B share an identical Degree of Unsaturation (DoE = 7) and isotopic signature (³⁵Cl/³⁷Cl ratio of 3:1), their fragmentation pathways are orthogonal. Isomer A is dominated by side-chain elimination preserving the aromatic core, whereas Isomer B undergoes skeletal rupture at the amide linkage.

Compound Profiles & Theoretical Basis

Feature	Isomer A: 2-Chloro-4-ethoxyquinoline	Isomer B: N-(4-Chlorophenyl)-2,4-pentadienamide
Structure Class	Fused Heterocycle (Quinoline)	Conjugated Anilide (Amide)
Ionization Site (ESI+)	Quinoline Nitrogen (High Basicity)	Amide Oxygen (Resonance Stabilized)
Dominant Mechanism	Neutral Loss (Alkene Elimination) via 4-membered transition state.	Inductive Cleavage (Amide Bond Scission) & Charge-Remote Fragmentation.
Key Diagnostic Ion	m/z 180 (Loss of Ethylene)	m/z 128 (Chloroaniline moiety)

Experimental Protocol (Self-Validating)

To replicate these profiles, the following LC-MS/MS workflow is recommended. This protocol includes internal validation steps to ensure data integrity.

Sample Preparation

- Stock: Dissolve 1 mg of analyte in Methanol (HPLC grade).
- Working Solution: Dilute to 1 µg/mL in 50:50 MeOH:H₂O + 0.1% Formic Acid.
- Validation: Check for isotopic pattern. The precursor [M+H]⁺ must show a peak at m/z 208 and m/z 210 with a ~3:1 intensity ratio (characteristic of mono-chlorine).

Instrument Parameters (Q-TOF / Orbitrap)

- Ionization: Electrospray Ionization (ESI) – Positive Mode.
- Spray Voltage: 3.5 kV.
- Capillary Temp: 300°C.
- Collision Energy (CE): Stepped CE (15, 30, 45 eV) is crucial.

- Reasoning: Low CE preserves the quinoline core (Isomer A); High CE is required to shatter the aromatic amide of Isomer B.

Data Acquisition Logic

- Full Scan (MS1): Confirm parent ion m/z 208.05 (^{35}Cl).
- Targeted MS2: Isolate m/z 208.05 (width 1.0 Da).
- Exclusion Criteria: If m/z 180 is observed at CE 10eV, suspect Quinoline ether. If m/z 128 is dominant at CE 20eV, suspect Anilide.

Fragmentation Mechanics & Pathways[1][2]

Isomer A: 2-Chloro-4-ethoxyquinoline

Mechanism: The ethoxy group on the aromatic ring is the "soft spot." Upon collisional activation, the molecule undergoes a specific rearrangement (McLafferty-like or 4-center elimination) where the ethyl group is lost as neutral ethylene (C_2H_4 , 28 Da).

- Step 1 (Precursor): $[\text{M}+\text{H}]^+$ at m/z 208.
- Step 2 (Primary Frag): Elimination of C_2H_4 yields the protonated 2-chloro-4-hydroxyquinoline (keto-enol tautomer) at m/z 180.
- Step 3 (Secondary Frag): The resulting hydroxyl-quinoline loses Carbon Monoxide (CO , 28 Da) to contract the ring, yielding m/z 152.

Isomer B: N-(4-Chlorophenyl)-2,4-pentadienamide

Mechanism: The amide bond is the primary site of fragility. The charge can be retained on either the acyl side (pentadienoyl) or the amine side (chloroaniline), governed by Stevenson's Rule (proton affinity).

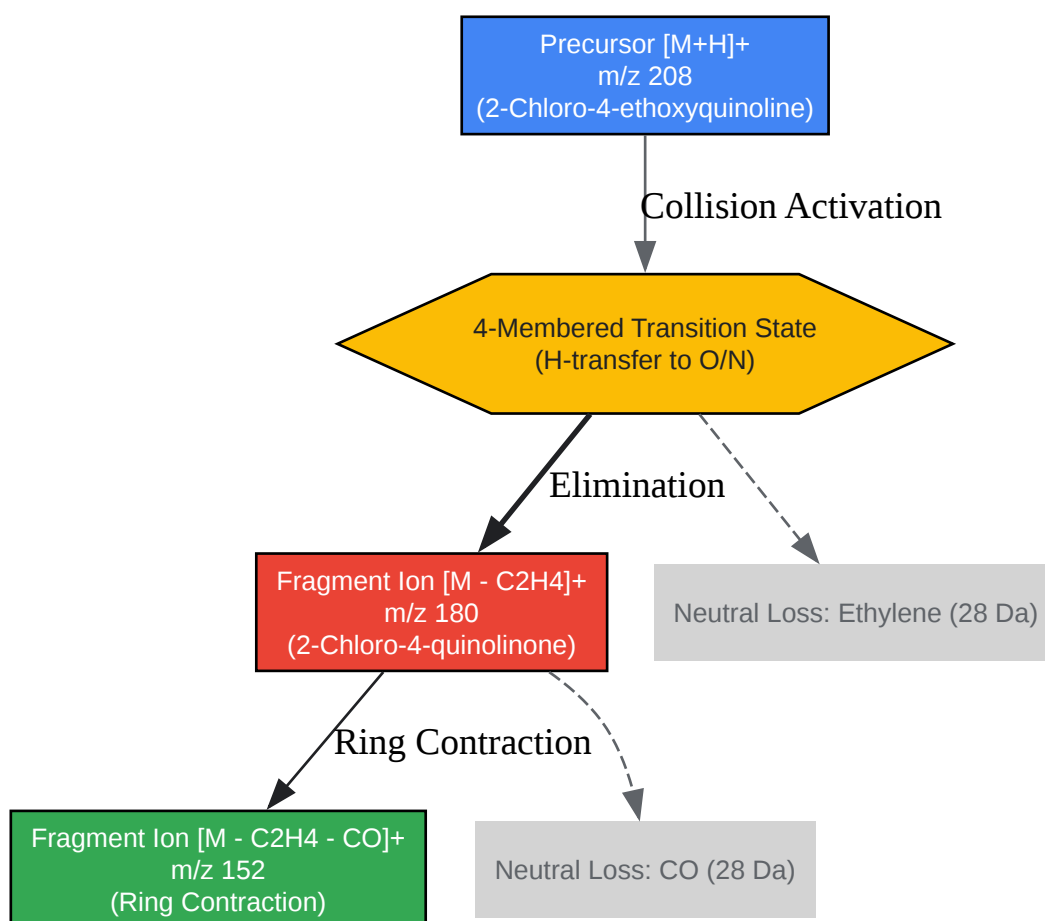
- Step 1 (Precursor): $[\text{M}+\text{H}]^+$ at m/z 208.
- Step 2 (Amide Cleavage - Path A): Charge retention on the nitrogen side yields the 4-chloroaniline radical cation/protonated species at m/z 128 (Base Peak).

- Step 3 (Amide Cleavage - Path B): Charge retention on the carbonyl side yields the pentadienoyl cation at m/z 81.
- Step 4 (Deep Frag): The m/z 128 ion further loses NH_3 or HCN to form chlorobenzene cations (m/z 111 or m/z 101).

Visualization of Signaling Pathways[3]

The following diagrams illustrate the divergent fragmentation logic using Graphviz.

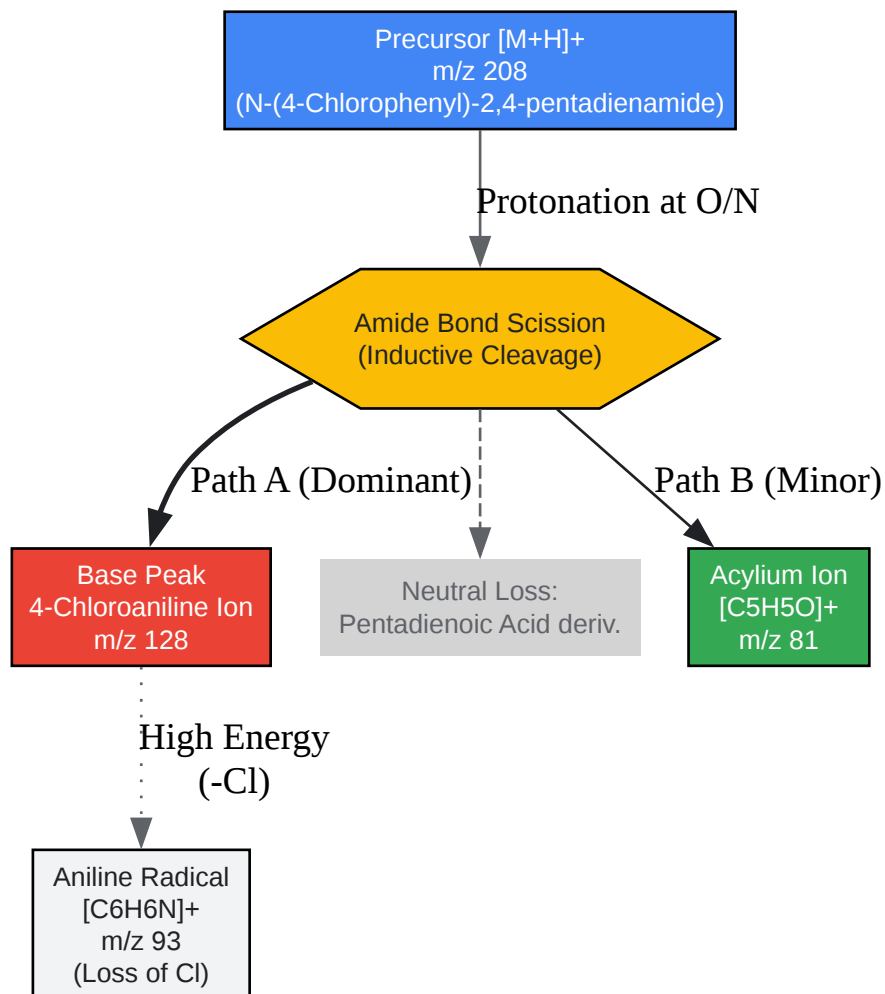
Diagram 1: Quinoline Ether Elimination Pathway



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Caption: Figure 1. The characteristic "Ethylene Loss" pathway for ethoxy-substituted quinolines, preserving the chlorine atom.

Diagram 2: Amide Bond Scission Pathway



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Caption: Figure 2. Competitive amide bond cleavage. The formation of the chloroaniline ion (m/z 128) is the diagnostic signature.

Comparative Data Summary

m/z (³⁵ Cl)	Ion Identity	Relative Abundance (Isomer A)	Relative Abundance (Isomer B)	Diagnostic Value
208	[M+H] ⁺	100%	80-100%	Parent confirmation only.
180	[M - C ₂ H ₄] ⁺	High (>80%)	< 5%	Definitive for Ethoxy-Quinoline.
152	[M - C ₂ H ₄ - CO] ⁺	Medium (40%)	Absent	Secondary confirmation for Isomer A.
128	[Cl-C ₆ H ₄ -NH ₃] ⁺	< 5%	Base Peak (100%)	Definitive for Chloro-Anilide.
81	[C ₅ H ₅ O] ⁺	Absent	Medium (20-40%)	Indicates pentadienoyl chain.

References

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